

CER8-d9: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: CER8-d9
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An In-depth Whitepaper on the Application of Deuterated Ceramide **CER8-d9** as an Internal Standard in Mass Spectrometry-based Lipidomics.

Introduction

Ceramides are a class of bioactive sphingolipids that are integral structural components of cellular membranes and serve as critical signaling molecules in a multitude of cellular processes. These processes include apoptosis, cell proliferation, inflammation, and the maintenance of the skin's barrier function.^{[1][2][3]} The specific acyl chain length of a ceramide molecule can significantly influence its biological activity.^[1] Consequently, the accurate and precise quantification of individual ceramide species is paramount for understanding their physiological and pathological roles in various diseases, including dermatological disorders, metabolic diseases, and cancer.^{[4][5]}

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the quantitative analysis of ceramides due to its high sensitivity, specificity, and ability to resolve complex lipid mixtures.^{[6][7]} However, the accuracy of LC-MS/MS-based quantification can be affected by several factors, including variability in sample preparation,

matrix effects, and instrument response fluctuations. To mitigate these sources of error, the use of a suitable internal standard is indispensable.

Stable isotope-labeled internal standards, such as the deuterated ceramide **CER8-d9**, are considered the "gold standard" for quantitative mass spectrometry.[8] **CER8-d9**, also known as N-palmitoyl(d9)-6R-hydroxysphingosine, is a deuterated analog of Ceramide 8. Its physicochemical properties are nearly identical to its non-deuterated counterpart, ensuring it behaves similarly during sample extraction, chromatographic separation, and ionization. This co-elution and similar ionization efficiency allow for the accurate correction of analytical variability, leading to reliable and reproducible quantification of the target ceramide.

This technical guide provides a comprehensive overview of **CER8-d9**, including its physicochemical properties, its application as an internal standard in experimental workflows, and its relevance in the context of ceramide signaling pathways.

Physicochemical Properties of CER8-d9

A thorough understanding of the physicochemical properties of **CER8-d9** is essential for its effective use in experimental settings. The key properties are summarized in the table below.

Property	Value	Reference
Systematic Name	N-palmitoyl(d9)-6R-hydroxysphingosine	Avanti Polar Lipids
Synonyms	CER8(d9), N16:0-d9 6R-OH sphingosine	Avanti Polar Lipids
Molecular Formula	C ₃₄ H ₅₈ D ₉ NO ₄	[1]
Formula Weight	562.96 g/mol	[6][9]
Exact Mass	562.564	[1]
CAS Number	2260670-29-7	[1][9]
Purity	>99%	[1][9]
Form	Powder	[9]
Storage Temperature	-20°C	[1][9]
Stability	1 Year	[1]

Experimental Protocols

The use of **CER8-d9** as an internal standard is a critical component of quantitative lipidomics workflows. Below are detailed methodologies for key experiments involving the quantification of ceramides using LC-MS/MS.

Sample Preparation: Lipid Extraction from Biological Matrices

This protocol is a general guideline for the extraction of ceramides from plasma, serum, or tissue homogenates.

Materials:

- Biological sample (e.g., 50 µL of plasma or serum, or 10-20 mg of homogenized tissue)

- **CER8-d9** internal standard solution (concentration to be optimized based on expected analyte levels)
- Chloroform
- Methanol
- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator or vacuum centrifuge

Procedure:

- To the biological sample in a microcentrifuge tube, add a known amount of the **CER8-d9** internal standard solution.
- Add a solvent mixture of chloroform:methanol (e.g., a 2:1 or 1:2 v/v ratio) to the sample. A common approach is the Bligh-Dyer or Folch extraction method.^[9]
- Vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing and lipid extraction.
- For tissue samples, sonication may be required to disrupt the tissue and improve extraction efficiency.
- Centrifuge the sample at a high speed (e.g., 10,000 x g) for 10-15 minutes at 4°C to separate the organic and aqueous phases.
- Carefully collect the lower organic phase, which contains the lipids, into a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen or using a vacuum centrifuge.

- Reconstitute the dried lipid extract in an appropriate volume of the initial mobile phase for LC-MS/MS analysis.

Quantitative Analysis by LC-MS/MS

The following are example parameters for the LC-MS/MS analysis of ceramides. These parameters should be optimized for the specific instrumentation and target analytes.

Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column is commonly used for ceramide analysis (e.g., 2.1 x 100 mm, 1.7 μ m particle size).[\[10\]](#)
- Mobile Phase A: Water with 0.1-0.2% formic acid and 10 mM ammonium formate.[\[10\]](#)
- Mobile Phase B: A mixture of acetonitrile and isopropanol (e.g., 90:10, v/v) with 0.1-0.2% formic acid.[\[10\]](#)
- Flow Rate: 0.3 - 0.5 mL/min.[\[10\]](#)
- Injection Volume: 5 - 10 μ L.
- Gradient Elution: A typical gradient starts with a lower percentage of mobile phase B, which is gradually increased to elute the more hydrophobic ceramide species. An example gradient is provided in the table below.

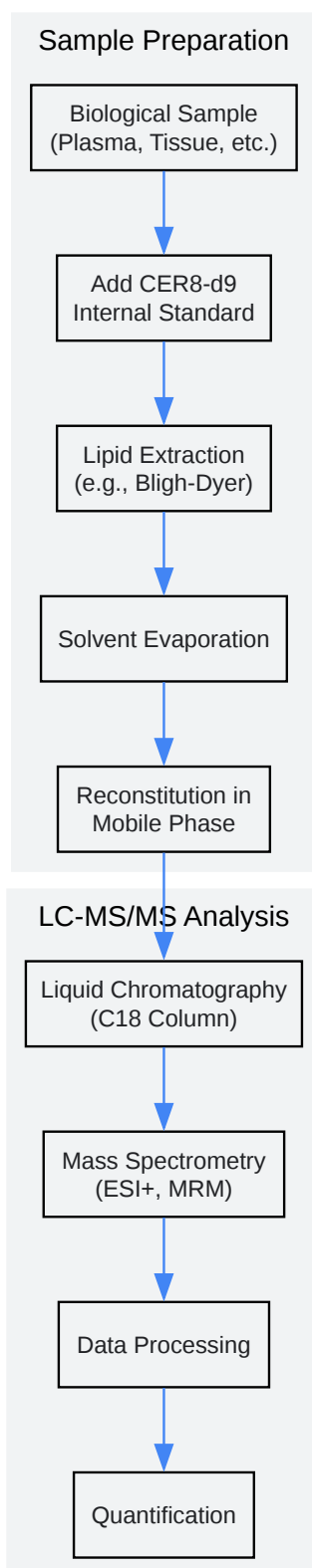
Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	50	50
1.0	50	50
8.0	0	100
12.0	0	100
12.1	50	50
15.0	50	50

Tandem Mass Spectrometry (MS/MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is typically used for ceramide analysis.[\[9\]](#)
- Scan Type: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity in quantitative analysis.[\[8\]](#)
- Precursor and Product Ions: The precursor ion for each ceramide species corresponds to its protonated molecule $[M+H]^+$. The product ions are specific fragments generated through collision-induced dissociation. The exact m/z values for the precursor and product ions of the target ceramide and **CER8-d9** will need to be determined and optimized on the specific mass spectrometer being used.

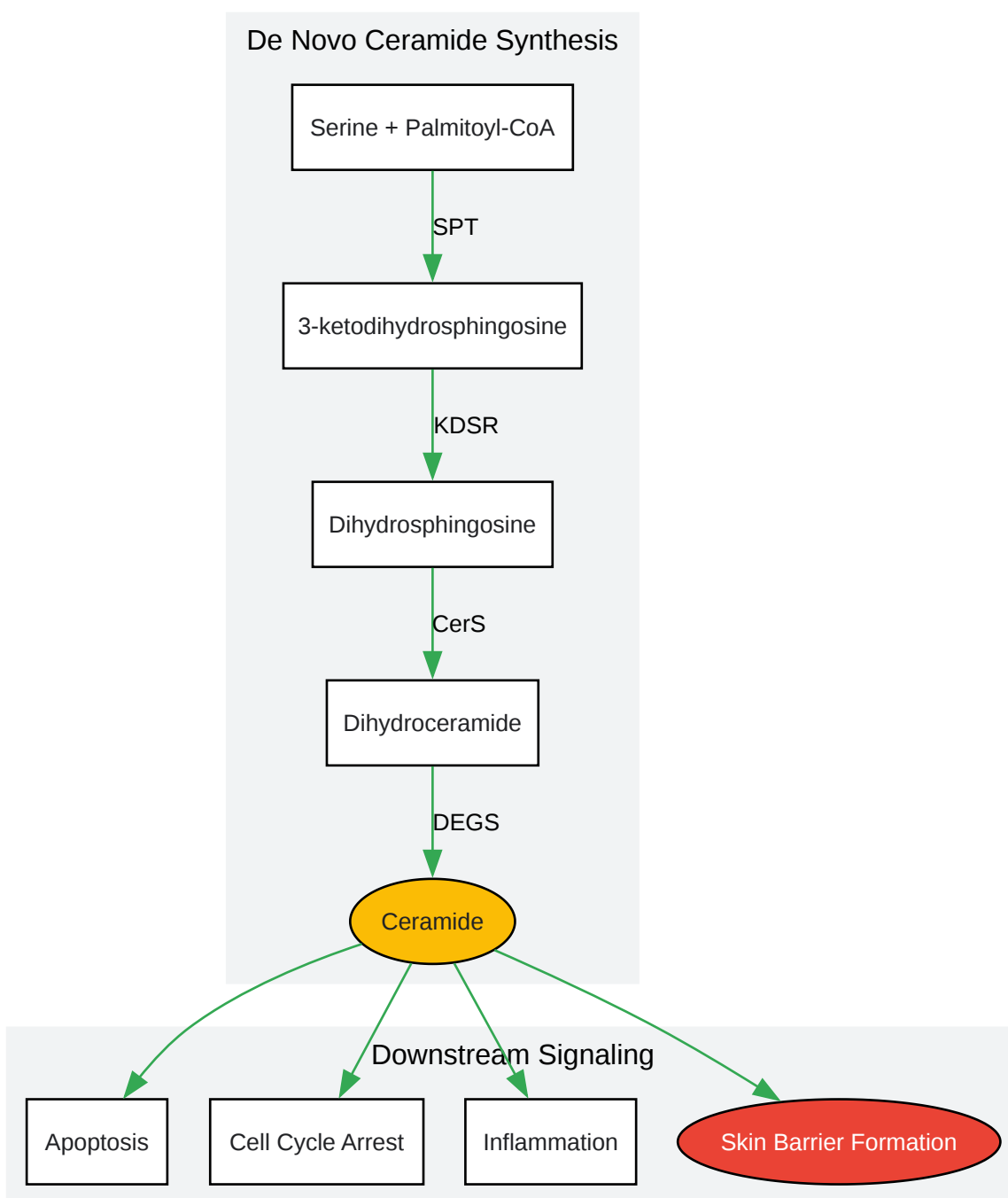
Visualization of Workflows and Pathways

To aid in the understanding of the experimental and biological contexts of **CER8-d9**, the following diagrams have been generated using the DOT language.



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Caption: Experimental workflow for ceramide quantification using **CER8-d9**.



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Caption: Simplified ceramide biosynthesis and signaling pathways.

Conclusion

CER8-d9 is an invaluable tool for researchers and drug development professionals engaged in the study of ceramides and their role in health and disease. Its use as an internal standard in LC-MS/MS-based lipidomics provides the necessary accuracy and precision for the reliable quantification of endogenous ceramides. The detailed experimental protocols and an understanding of the broader context of ceramide signaling pathways, as outlined in this guide, will facilitate the effective application of **CER8-d9** in a variety of research settings. The continued use of such robust analytical methodologies will undoubtedly contribute to a deeper understanding of the complex biology of ceramides and may ultimately lead to the development of novel therapeutic strategies targeting ceramide metabolism.

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References

- [1. Advances in determining signaling mechanisms of ceramide and role in disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Ceramide Metabolism: A Key Pathway in Lipid Signaling and Human Disease - MetwareBio \[metwarebio.com\]](#)
- [3. Ceramide and Its Role in Skin Diseases - Creative Proteomics \[creative-proteomics.com\]](#)
- [4. The Pathogenic and Therapeutic Implications of Ceramide Abnormalities in Atopic Dermatitis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Ceramide Metabolism and Its Impact on Health - Creative Proteomics \[creative-proteomics.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. Techniques for Ceramide Analysis - Creative Proteomics \[creative-proteomics.com\]](#)
- [8. biorxiv.org \[biorxiv.org\]](#)
- [9. QUANTIFICATION OF CERAMIDE SPECIES IN BIOLOGICAL SAMPLES BY LIQUID CHROMATOGRAPHY-ELECTROSPRAY TANDEM MASS SPECTROMETRY - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. benchchem.com \[benchchem.com\]](#)

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